

Standard Operating Procedure: Safe Handling of IMP-2373

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Compound of Interest

Compound Name: IMP-2373

Cat. No.: B12380922

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This document provides essential safety and logistical information for the handling and disposal of **IMP-2373**, a potent research compound. Adherence to these guidelines is mandatory to ensure personnel safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

IMP-2373 is a highly potent, powdered substance with significant biological activity. The primary routes of exposure are inhalation and dermal contact. All handling must be performed within a certified chemical fume hood or a ventilated balance enclosure. The minimum required PPE is detailed below.

Table 1: Required Personal Protective Equipment for **IMP-2373**

Protection Type	Specification	Rationale
Hand Protection	Double-gloving: Nitrile gloves (outer layer thickness \geq 4 mil, inner layer standard)	Prevents direct skin contact and allows for safe removal of contaminated outer gloves.
Eye Protection	ANSI Z87.1 rated safety glasses with side shields or chemical splash goggles	Protects eyes from airborne powder and accidental splashes.
Respiratory	N95-rated respirator or higher	Mitigates risk of inhaling aerosolized compound, especially during weighing and transfer.
Body Protection	Disposable, solid-front lab coat with tight-fitting cuffs	Prevents contamination of personal clothing. Must be removed before exiting the lab.

Experimental Protocol: Weighing and Reconstitution

This protocol outlines the standard procedure for accurately weighing **IMP-2373** powder and preparing a stock solution.

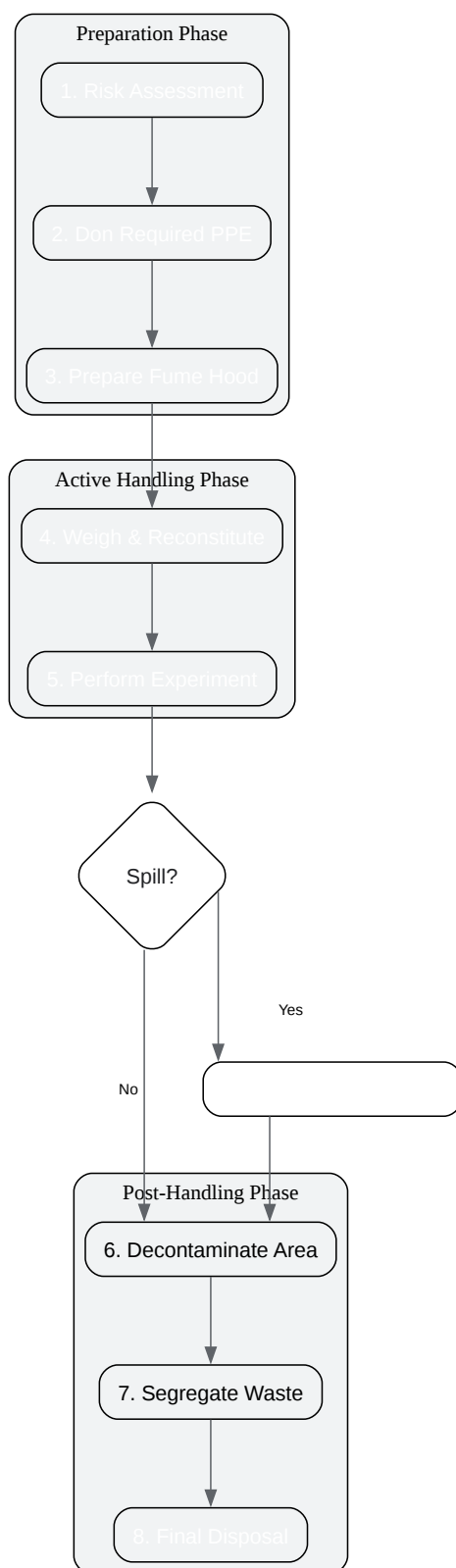
Methodology:

- Preparation:
 - Designate a specific area within the chemical fume hood for handling **IMP-2373**.
 - Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment: anti-static weigh boat, spatula, vortex mixer, and pre-labeled, sealed container for the final solution.
 - Don all required PPE as specified in Table 1.

- Weighing:
 - Tare the analytical balance with the anti-static weigh boat inside.
 - Carefully transfer the approximate amount of **IMP-2373** powder to the weigh boat using a clean spatula. Avoid any actions that could generate dust.
 - Record the precise weight.
- Reconstitution:
 - Using a calibrated pipette, add the desired volume of solvent (e.g., DMSO) directly to the weigh boat to wet the powder and prevent aerosolization.
 - Carefully transfer the resulting slurry to the final pre-labeled vial.
 - Rinse the weigh boat with a small, additional amount of solvent and add it to the vial to ensure a complete quantitative transfer.
 - Securely cap the vial.
 - Vortex the solution until all **IMP-2373** is fully dissolved.
- Post-Handling:
 - Carefully dispose of all single-use items (weigh boat, bench paper, outer gloves) in the designated hazardous chemical waste container.
 - Wipe down the spatula, balance, and surrounding fume hood surfaces with a 70% ethanol solution.
 - Remove PPE in the correct order (outer gloves, lab coat, respirator, inner gloves).

Workflow for Safe Handling and Disposal

The following diagram illustrates the required workflow from initial preparation to final disposal, including contingency planning for accidental spills.



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Caption: Workflow for handling **IMP-2373** from preparation to disposal.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure facility safety. All waste materials contaminated with **IMP-2373** must be treated as hazardous chemical waste.

Table 2: Waste Stream Management for **IMP-2373**

Waste Type	Container Requirement	Disposal Procedure
Solid Waste	Labeled, sealed, puncture-proof container lined with a heavy-duty plastic bag.	Includes used gloves, weigh boats, pipette tips, and contaminated bench paper. Seal bag and container when not in use.
Liquid Waste	Labeled, sealed, and chemically-resistant (e.g., HDPE) container.	Includes unused stock solutions and solvent rinses. Do not mix with other chemical waste streams unless compatibility is confirmed.
Sharps	Labeled, puncture-proof sharps container.	Includes contaminated needles or glass Pasteur pipettes.

All waste containers must be clearly labeled "Hazardous Waste: **IMP-2373**" and stored in a designated satellite accumulation area until collected by Environmental Health & Safety (EHS) personnel. Never dispose of **IMP-2373** waste down the drain or in regular trash.

- To cite this document: BenchChem. [Standard Operating Procedure: Safe Handling of IMP-2373]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12380922#personal-protective-equipment-for-handling-imp-2373\]](https://www.benchchem.com/product/b12380922#personal-protective-equipment-for-handling-imp-2373)

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